

Preparing KYA1797K Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: KYA1797K

Cat. No.: B15541600

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **KYA1797K** stock solutions using dimethyl sulfoxide (DMSO). **KYA1797K** is a potent inhibitor of the Wnt/ β -catenin signaling pathway, making it a valuable tool in cancer research and drug development.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **KYA1797K** is crucial for accurate stock solution preparation and experimental reproducibility.

Property	Value	Reference
Chemical Name	(5Z)-5-[[5-(4-nitrophenyl)-2-furanyl]methylene]-4-oxo-2-thioxo-3-thiazolidinepropanoic acid, monopotassium salt	[1]
CAS Number	1956356-56-1	[1][2][5]
Molecular Formula	C ₁₇ H ₁₁ KN ₂ O ₆ S ₂	[1][5]
Molecular Weight	442.5 g/mol	[1][2][5]
Appearance	A crystalline solid	[1]
Purity	≥95% to ≥98% (varies by supplier)	[1][2][5]

Solubility in DMSO

KYA1797K exhibits good solubility in DMSO, although the reported values vary slightly between suppliers. It is recommended to use fresh, anhydrous DMSO to minimize the impact of moisture on solubility.[6]

Supplier	Reported Solubility in DMSO
Cayman Chemical	0.5 mg/mL
R&D Systems	Soluble to 5 mM
MedChemExpress	6 mg/mL (13.56 mM); requires sonication
Selleck Chemicals	29 mg/mL (65.53 mM)

Note: Gentle warming and sonication may be required to achieve complete dissolution, especially at higher concentrations.[3][5]

Protocol for Preparing a 10 mM KYA1797K Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments.

Materials:

- **KYA1797K** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **KYA1797K**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 442.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.425 \text{ mg}$
- Weigh the **KYA1797K**:
 - Carefully weigh out 4.425 mg of **KYA1797K** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **KYA1797K** powder.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.

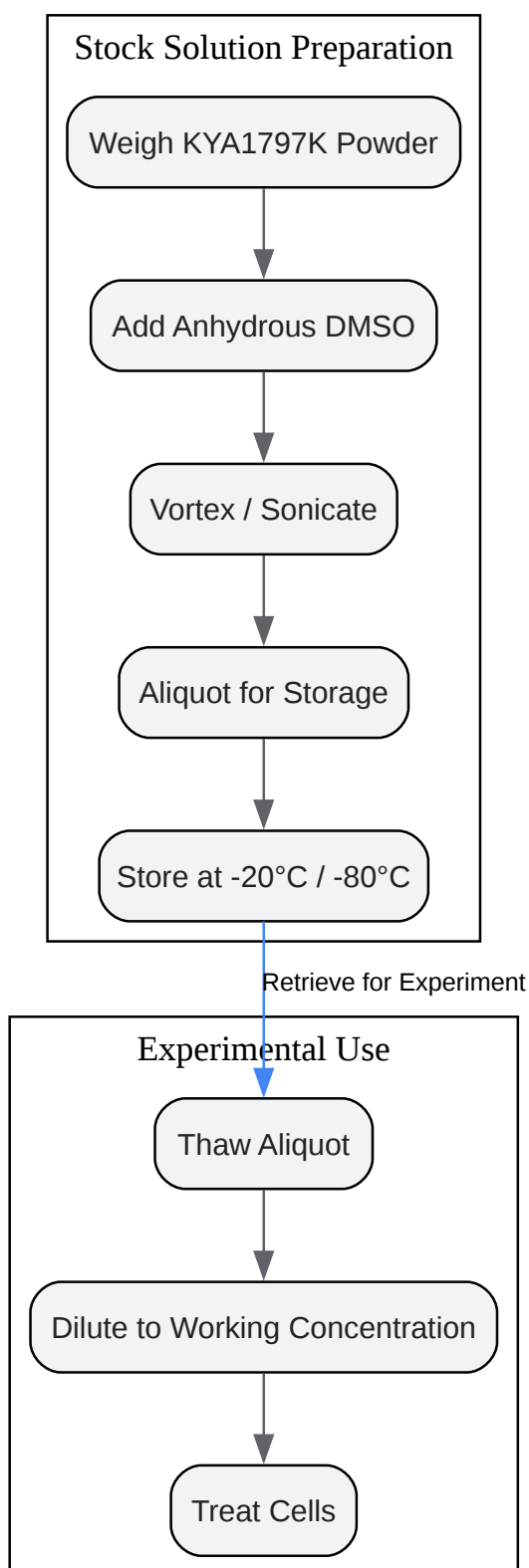
- If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied until the solution is clear.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Storage and Stability:

- Solid Powder: Store at -20°C for up to 3 years.[\[6\]](#)
- DMSO Stock Solution:
 - Store at -20°C for up to 1 month.[\[3\]](#)[\[6\]](#)
 - Store at -80°C for up to 6 months.[\[3\]](#)

Experimental Workflow and Signaling Pathway

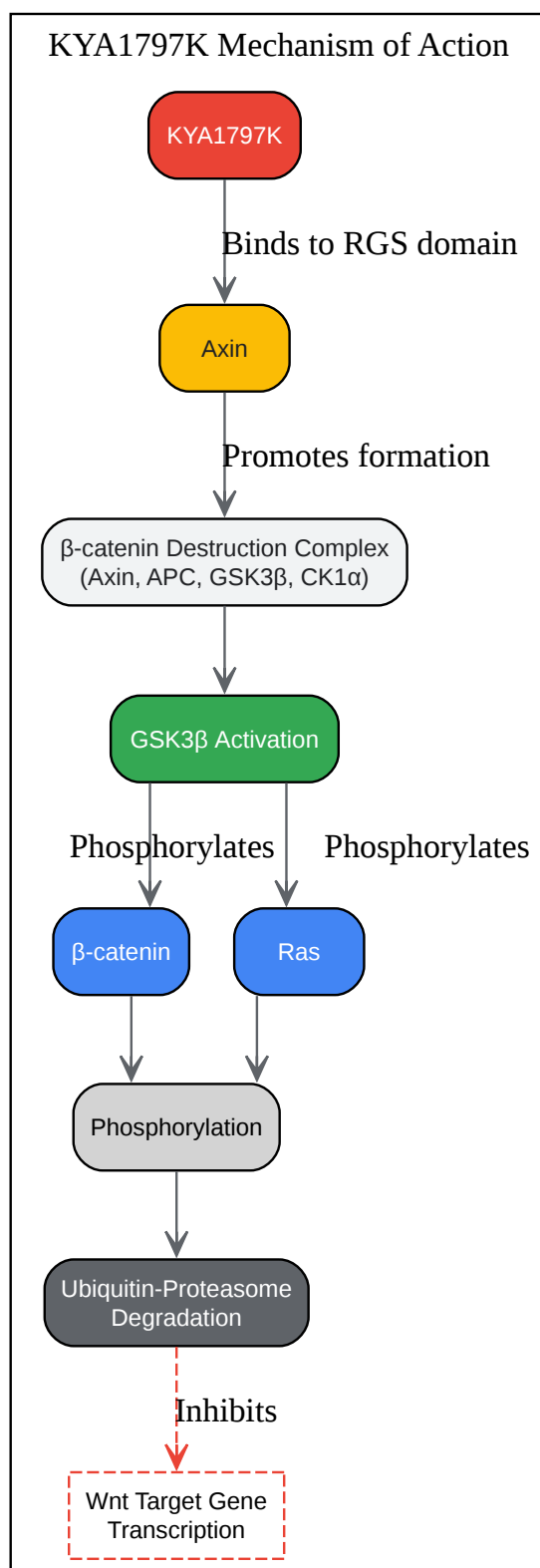
The following diagrams illustrate the experimental workflow for preparing the **KYA1797K** stock solution and its mechanism of action within the Wnt/ β -catenin signaling pathway.



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Figure 1. Experimental workflow for **KYA1797K** stock solution preparation and use.

KYA1797K functions by binding to the RGS domain of Axin, which promotes the formation of the β -catenin destruction complex.^[1] This leads to the phosphorylation and subsequent degradation of both β -catenin and Ras.^{[1][3]}



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Figure 2. **KYA1797K** inhibits the Wnt/β-catenin signaling pathway.

In Vitro Applications

KYA1797K has been shown to be effective in various in vitro assays, typically at concentrations ranging from 1 μM to 25 μM .^[7] It effectively inhibits the growth of colorectal cancer cells and overcomes resistance to EGFR tyrosine kinase inhibitors in KRAS-mutated non-small cell lung cancer.^{[2][7]}

Example Experimental Protocol: Cell Proliferation Assay

- Cell Seeding: Seed cancer cells (e.g., SW480, HCT15) in a 96-well plate at a density of 3×10^3 cells/well.^[6]
- Cell Treatment: After 24 hours, treat the cells with various concentrations of **KYA1797K** (e.g., 0.2, 1, 5, 25 μM) or a DMSO control for 72 hours.^{[4][6]}
- MTT Assay:
 - Add MTT reagent to each well and incubate for 2-4 hours.^[6]
 - Remove the medium and add DMSO to dissolve the formazan crystals.^[6]
 - Measure the absorbance at 590 nm to determine cell viability.^[6]

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **KYA1797K** and DMSO.
- Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.

By following these guidelines and protocols, researchers can confidently prepare and utilize **KYA1797K** stock solutions for their studies into Wnt/ β -catenin signaling and its role in disease.

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